

Preparing Stock Solutions of PF-07321332 (Nirmatrelvir) for Research Applications

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Compound of Interest

Compound Name: S07-2008

Cat. No.: B12411254

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-07321332, also known as Nirmatrelvir, is a potent, orally bioavailable inhibitor of the SARS-CoV-2 main protease (Mpro), also known as 3C-like protease (3CLpro).[1] This enzyme is critical for viral replication, making PF-07321332 a key compound in COVID-19 research and the active component of the antiviral drug Paxlovid.[1][2] Accurate and consistent preparation of stock solutions is fundamental for obtaining reliable and reproducible results in in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of PF-07321332 stock solutions.

Physicochemical Properties and Solubility

PF-07321332 is a solid powder.[1] Understanding its solubility is crucial for preparing appropriate stock solutions for various experimental needs.

Table 1: Solubility of PF-07321332 in Common Solvents

Solvent	Solubility	Concentration (mM)	Notes
DMSO	≥23 mg/mL[3]	~46.04 mM	Use fresh, moisture-free DMSO as absorbed moisture can reduce solubility. [4]
100-140 mg/mL[2]	200.18-280.26 mM[2]		
100 mg/mL[4]	200.18 mM[4]		
Ethanol	≥9.8 mg/mL[3]	~19.62 mM	
Water	Insoluble[3]	-	

For in vivo studies, specific formulations are required to ensure bioavailability.

Table 2: Example Formulations for In Vivo Administration

Formulation Components	Final Concentration of PF-07321332
10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥ 2.08 mg/mL (4.16 mM)[2]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (4.16 mM)[2]
10% DMSO + 90% Corn Oil	≥ 2.08 mg/mL (4.16 mM)[2]

Storage and Stability

Proper storage is critical to maintain the integrity and activity of PF-07321332.

Table 3: Storage Conditions for PF-07321332

Form	Storage Temperature	Duration	Notes
Solid Powder	0 - 4 °C	Short term (days to weeks)[1]	Store in a dry, dark place.[1]
-20 °C	Long term (months to years)[1]		
>2 years if stored properly[1]			
Stock Solution in Solvent	-20 °C	1 month[2][4]	
-80 °C	6 months[2] or 1 year[4]	Aliquot to avoid repeated freeze-thaw cycles.[4]	

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of PF-07321332 in DMSO, a common starting point for most in vitro experiments.

Materials:

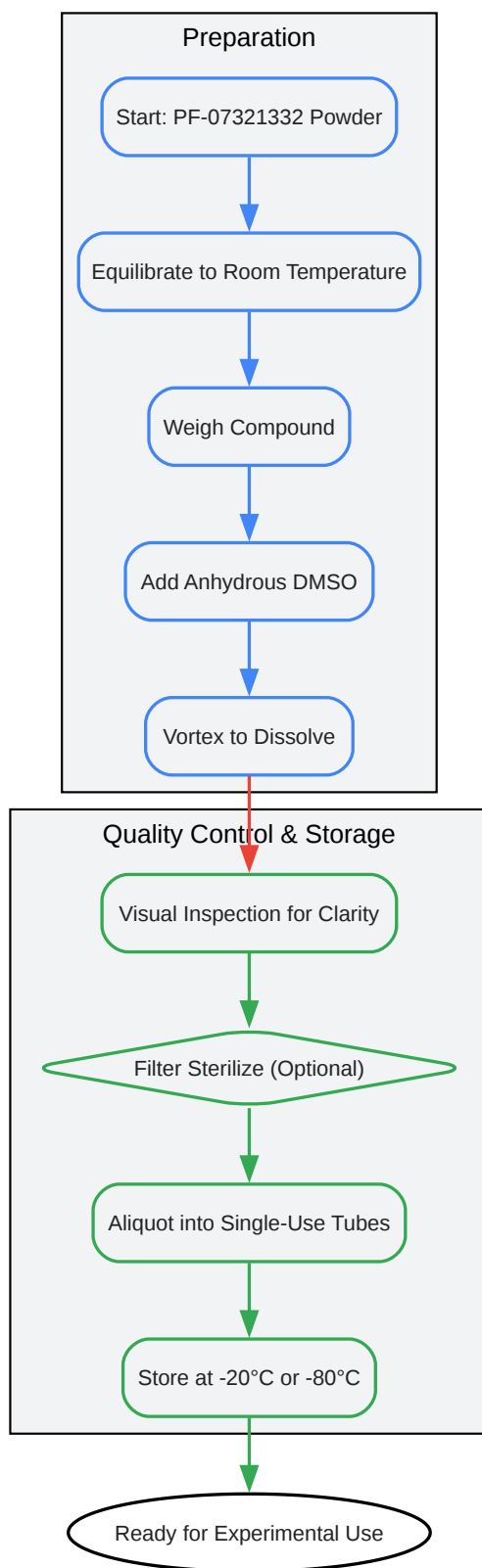
- PF-07321332 (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of PF-07321332 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of PF-07321332 powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.995 mg (Molecular Weight = 499.54 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed PF-07321332. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming to 37°C can aid dissolution if necessary.^[5] Visually inspect the solution to ensure there are no undissolved particulates.
- **Sterilization (Optional):** For cell-based assays requiring sterile conditions, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.^[4] Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.^{[2][4]}

Diagrams

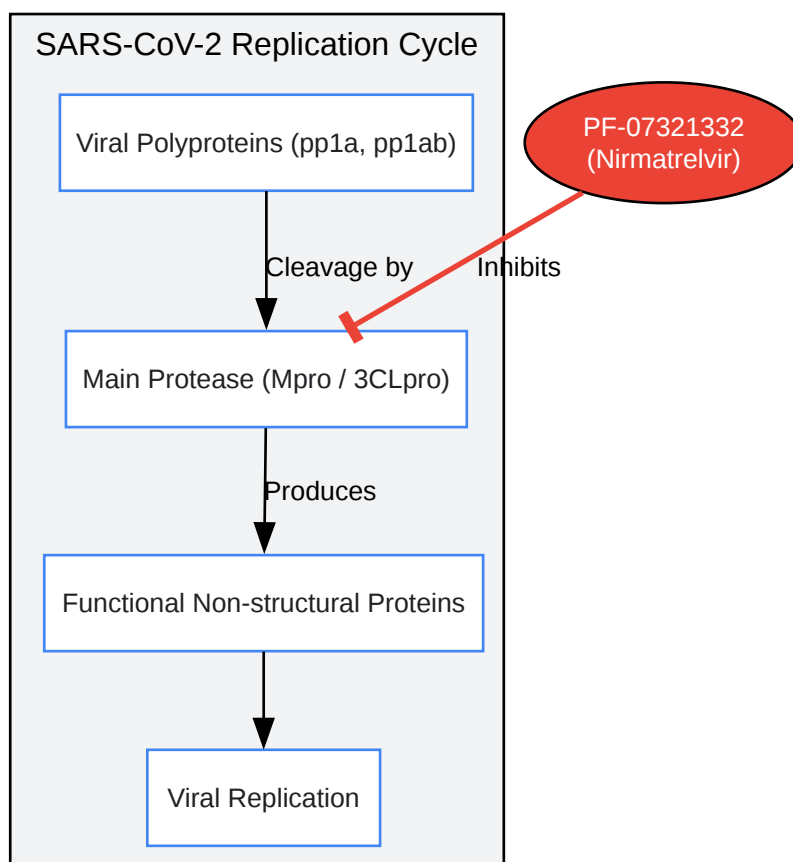
Workflow for Preparing PF-07321332 Stock Solution



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Caption: Workflow for preparing a PF-07321332 stock solution.

Signaling Pathway Inhibition by PF-07321332



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Caption: Inhibition of SARS-CoV-2 replication by PF-07321332.

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